

Chemical structure and properties of BLX-3887

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Compound of Interest

Compound Name: BLX-3887

Cat. No.: B3026016

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BLX-3887: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **BLX-3887**, a potent and selective inhibitor of 15-lipoxygenase-1 (15-LO-1). All data is presented in a structured format to facilitate research and development efforts.

Chemical Structure and Physicochemical Properties

BLX-3887, also known as 15-LO-1 Inhibitor 3887, is a small molecule inhibitor with the formal name 4,5-dichloro-N-(2-chloro-4-fluorophenyl)-1H-pyrazole-3-carboxamide.^[1] Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers and Descriptors

Property	Value	Reference
Formal Name	4,5-dichloro-N-(2-chloro-4-fluorophenyl)-1H-pyrazole-3-carboxamide	[1]
Synonyms	15-LO-1 Inhibitor 3887	[1]
CAS Number	934758-70-0	[1]
Molecular Formula	C ₁₀ H ₅ Cl ₃ FN ₃ O	[1]
SMILES	<chem>FC1=CC=C(NC(C2=NNC(Cl)=C2Cl)=O)C(Cl)=C1</chem>	
InChI	InChI=1S/C10H5Cl3FN3O/c11-5-3-4(14)1-2-6(5)15-10(18)8-7(12)9(13)17-16-8/h1-3H,(H,15,18)(H,16,17)	

Table 2: Physicochemical Properties

Property	Value	Reference
Formula Weight	308.5	
Formulation	A crystalline solid	
Purity	≥95%	
λ _{max}	260 nm	
Solubility	DMF: 30 mg/mlDMSO: 15 mg/mlDMSO:PBS (pH 7.2) (1:5): 0.16 mg/ml	
Storage	-20°C	
Stability	≥ 4 years	

Note: Advanced physicochemical properties such as pKa, logP, and melting point are not publicly available.

Biological Activity and Mechanism of Action

BLX-3887 is a potent inhibitor of 15-lipoxygenase type 1 (15-LO-1), an enzyme involved in the metabolism of polyunsaturated fatty acids to produce bioactive lipid mediators. The inhibitory activity and selectivity of **BLX-3887** are detailed below.

Table 3: In Vitro Inhibitory Activity

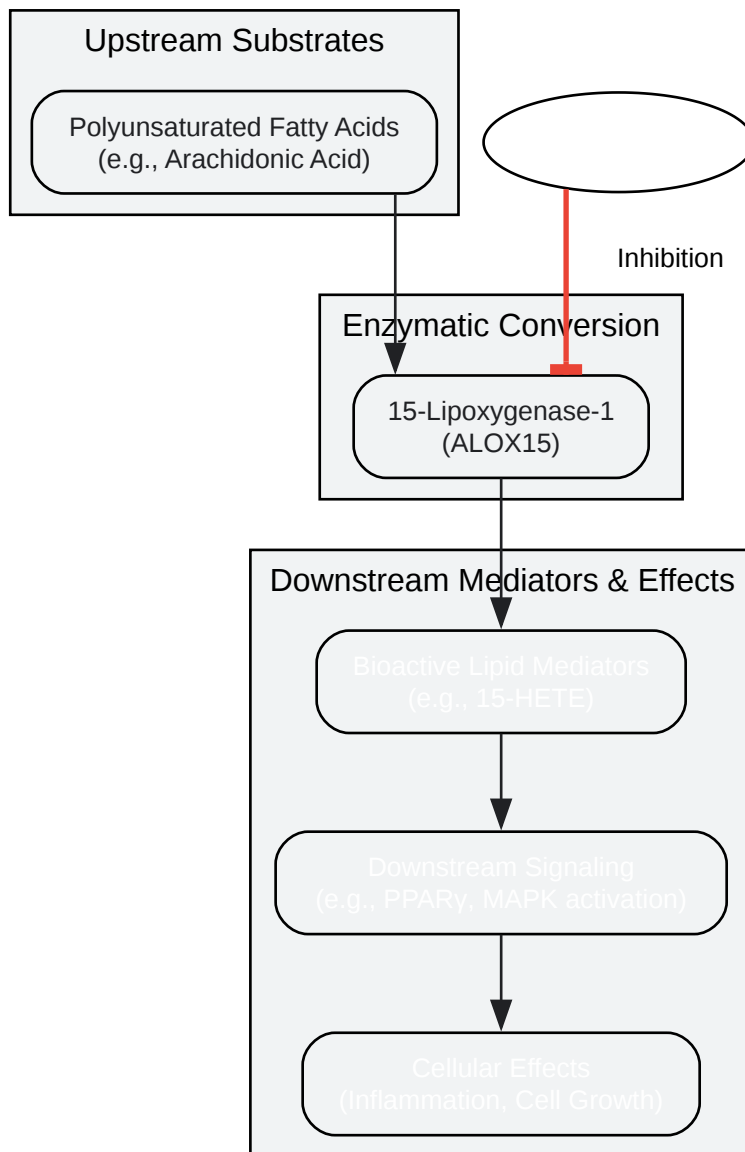
Target	IC ₅₀	Assay Type	Reference
15-Lipoxygenase-1 (15-LO-1)	32 nM	Cell-free enzyme assay	
5-Lipoxygenase (5-LO)	472 nM	Not specified	
12-Lipoxygenase (12-LO)	3,310 nM	Not specified	
15-Lipoxygenase-2 (15-LO-2)	No inhibition	Not specified	

The primary mechanism of action of **BLX-3887** is the direct inhibition of 15-LO-1, thereby preventing the conversion of substrates like arachidonic acid and linoleic acid into their corresponding hydroperoxy derivatives, such as 15-hydroxyeicosatetraenoic acid (15-HETE).

15-Lipoxygenase-1 Signaling Pathway

The following diagram illustrates the 15-lipoxygenase-1 signaling pathway and the point of inhibition by **BLX-3887**.

15-Lipoxygenase-1 (15-LO-1) Signaling Pathway



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15-LO-1 Signaling Pathway and **BLX-3887** Inhibition.

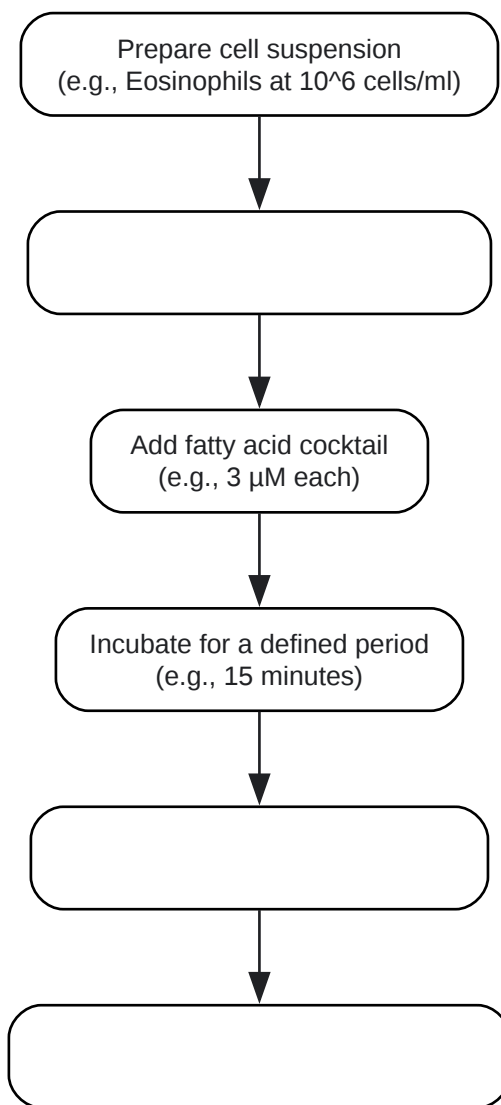
Experimental Protocols

Detailed experimental protocols for the synthesis and pharmacokinetic/pharmacodynamic studies of **BLX-3887** are not publicly available. However, based on published research, a general workflow for a cell-based assay to evaluate the inhibitory effect of **BLX-3887** on 15-LO metabolite production can be outlined.

Cell-Based 15-LO-1 Inhibition Assay Workflow

The following diagram outlines the key steps in a typical cell-based assay to assess the efficacy of **BLX-3887**.

Workflow for Cell-Based 15-LO-1 Inhibition Assay



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Cell-Based 15-LO-1 Inhibition Assay Workflow.

In studies using human eosinophils, **BLX-3887** has been shown to inhibit the production of 15-LO metabolites by over 90% when used at a concentration of 10 μM. Conversely, it does not inhibit the synthesis of 15-LO metabolites in neutrophils, which primarily express 15-LO-2.

BLX-3887 has also been demonstrated to inhibit endocytosis and migration of isolated human peripheral blood mononuclear cell-derived dendritic cells in vitro.

Summary

BLX-3887 is a valuable research tool for studying the role of 15-lipoxygenase-1 in various physiological and pathological processes. Its high potency and selectivity for 15-LO-1 over other lipoxygenase isoforms make it a precise probe for elucidating the downstream effects of this enzyme. The provided data on its chemical structure, physicochemical properties, and biological activity, along with the outlined experimental workflow, serve as a foundational guide for researchers in the fields of immunology, inflammation, and drug discovery. Further research is warranted to explore its therapeutic potential.

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References

- 1. caymanchem.com [caymanchem.com]
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